

Technical Guide: Characterization and Control of Amlodipine Diethyl Ester Maleate

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Compound of Interest

Compound Name: Amlodipine Diethyl Ester Maleate

Cat. No.: B13419222

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Executive Summary

In the high-precision development of calcium channel blockers, specifically Amlodipine, impurity profiling is not merely a compliance requirement but a diagnostic tool for process integrity.^[1] Amlodipine Diethyl Ester (commonly designated as Impurity E in European Pharmacopoeia) represents a specific structural analogue where the methyl ester at the C5 position is replaced by an ethyl ester.^[1]

While Amlodipine is typically formulated as a Besylate or Mesylate salt, the Maleate salt of this impurity is frequently synthesized as the primary reference standard due to its superior crystallinity and stoichiometric stability compared to its hygroscopic besylate counterpart. This guide details the molecular identity, formation mechanism, and self-validating analytical protocols for this specific entity.^[1]

Chemical Identity & Molecular Architecture^{[1][2]}

The core difference between the Active Pharmaceutical Ingredient (API) and this impurity lies in the esterification pattern of the dihydropyridine ring. Amlodipine is a mixed ester (3-ethyl, 5-methyl); the impurity is a symmetrical diethyl ester.

Molecular Specifications

Parameter	Specification
Common Name	Amlodipine Diethyl Ester Maleate
Pharmacopoeial Designation	Amlodipine EP Impurity E (Maleate Salt)
CAS Number	400024-12-6 (Salt) / 140171-65-9 (Free Base)
Chemical Name (IUPAC)	3,5-Diethyl 2-[(2-aminoethoxy)methyl]-4-(2-chlorophenyl)-6-methyl-1,4-dihydropyridine-3,5-dicarboxylate maleate
Molecular Formula (Salt)	C ₂₅ H ₃₁ ClN ₂ O ₉
Molecular Formula (Base)	C ₂₁ H ₂₇ ClN ₂ O ₅
Molecular Weight (Salt)	538.97 g/mol
Molecular Weight (Base)	422.90 g/mol
Stoichiometry	1:1 (Base : Maleic Acid)
Appearance	White to off-white crystalline solid

Structural Logic

The mass shift is precise and diagnostic:

- Amlodipine Base: ~408.88 Da[1]
- Diethyl Impurity Base: ~422.90 Da[1][2]
- Delta: +14.02 Da (Replacement of -CH₃ with -CH₂CH₃).

Mechanism of Formation

Understanding the origin of Impurity E is critical for upstream process control.[1] It arises through two primary pathways during the Hantzsch Dihydropyridine Synthesis.

Pathway A: Starting Material Contamination

The synthesis of Amlodipine involves the reaction of Ethyl 4-[2-(phthalimido)ethoxy]acetoacetate with Methyl 3-aminocrotonate.[1]

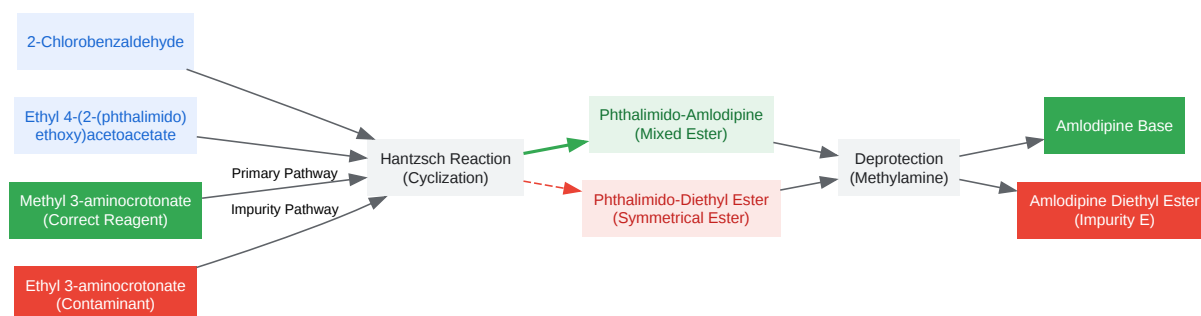
- Error: If Ethyl 3-aminocrotonate is present as a contaminant (or used erroneously), the symmetrical diethyl ester is formed.

Pathway B: Transesterification

Even with correct starting materials, the use of Ethanol as a reaction solvent creates a risk of transesterification at the C5 position, driven by acid catalysis or high temperatures, converting the methyl ester to an ethyl ester.

Visualization: Synthesis & Divergence Pathway

The following diagram illustrates the Hantzsch reaction and the specific divergence point leading to the Diethyl Ester impurity.



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Figure 1: Divergence pathway in Hantzsch synthesis showing the origin of the Diethyl Ester Impurity.[1]

Analytical Protocol & Control Strategy

To detect and quantify this impurity, a self-validating HPLC method is required.[1] The method must distinguish between the methyl/ethyl (API) and ethyl/ethyl (Impurity) forms, which have

very similar polarities.

High-Performance Liquid Chromatography (HPLC) Method

This protocol utilizes a C18 stationary phase with a specific end-capping to reduce silanol interactions with the amine group of Amlodipine.[\[1\]](#)

Chromatographic Conditions:

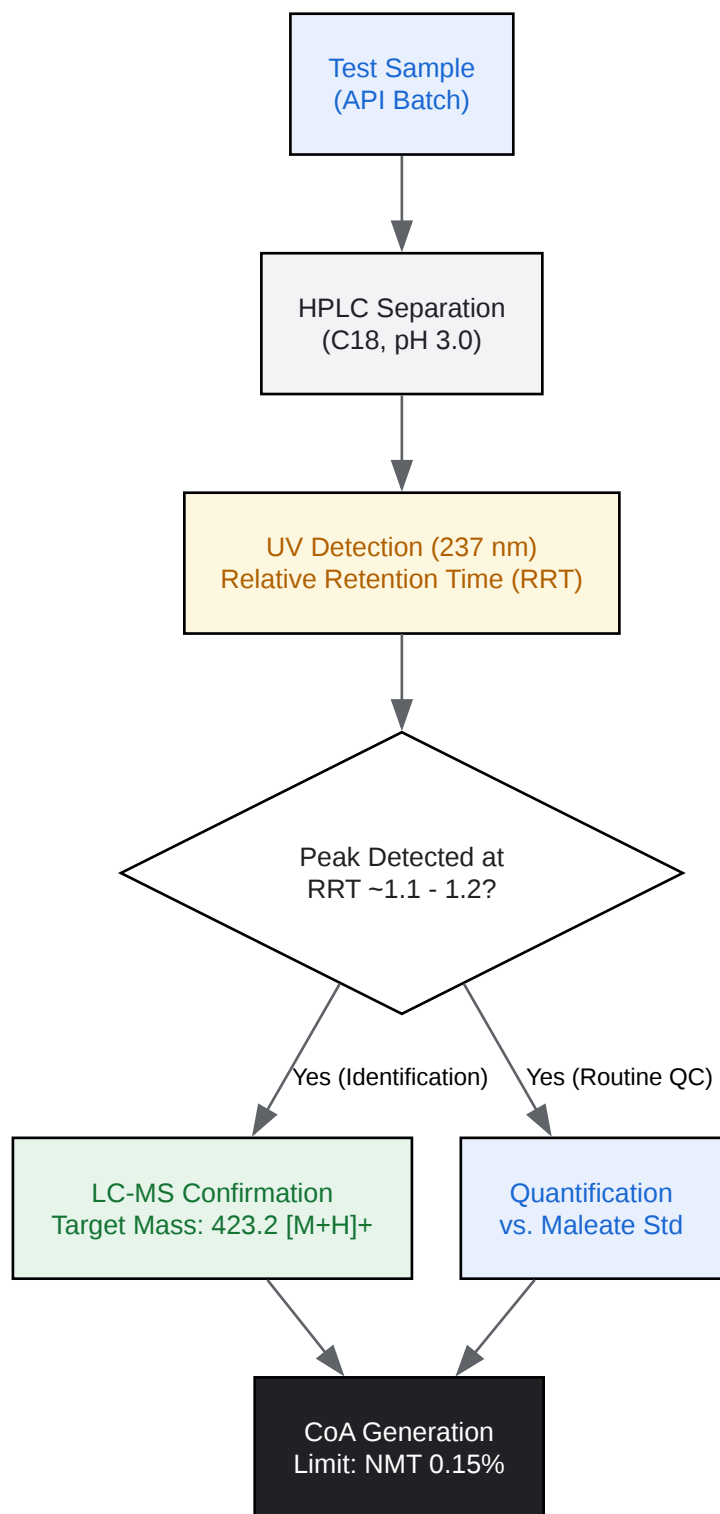
Parameter	Setting
Column	Octadecylsilyl silica gel (C18), 250 mm x 4.6 mm, 5 µm (e.g., Inertsil ODS-3 or equiv)
Mobile Phase A	Buffer: 7.0 mL Triethylamine in 1000 mL water, adj. to pH 3.0 with H ₃ PO ₄
Mobile Phase B	Acetonitrile : Methanol (90:10 v/v)
Mode	Gradient Elution
Flow Rate	1.0 mL/min
Detection	UV at 237 nm (sensitive for dihydropyridine ring)
Column Temp	30°C
Injection Vol	10 µL

Gradient Program:

- 0-15 min: Isocratic or shallow gradient (to separate early eluting salts).
- 15-40 min: Ramp Mobile Phase B to elute the more lipophilic Diethyl Ester.
- Note: The Diethyl Ester (Impurity E) is more lipophilic than Amlodipine due to the extra methylene group and will elute after the main API peak.

Analytical Workflow Diagram

The following workflow ensures the identity of the impurity is confirmed not just by retention time, but by orthogonal spectral data.



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Figure 2: Analytical workflow for the identification and quantification of Impurity E.

Synthesis of the Reference Standard

For research and QC purposes, the Maleate salt is preferred over the Besylate for the reference standard because it forms a stable, non-hygroscopic solid that is easier to weigh accurately.

Protocol Summary:

- Preparation of Base: The crude Diethyl Ester free base is dissolved in Ethanol.[1]
- Salt Formation: Maleic acid (1.05 equivalents) is dissolved in Ethanol and added to the base solution.[1]
- Crystallization: The mixture is stirred at room temperature. The maleate salt typically precipitates as a white solid.[1]
- Purification: Recrystallization from Ethanol/Ethyl Acetate ensures the removal of any unreacted starting materials.[1]
- Validation: ¹H-NMR must show the diagnostic ethyl quartet/triplet at the C5 ester position, replacing the methyl singlet seen in Amlodipine.[1]

References

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Sources

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- [3. researchgate.net \[researchgate.net\]](#)
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